

# Ecotoxicology and Environmental Fate: A Comparative Analysis of 2-Methylpentadecane and Other Alkanes

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methylpentadecane

Cat. No.: B072749

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For researchers, scientists, and drug development professionals, understanding the environmental impact of chemical compounds is a critical aspect of product stewardship and regulatory compliance. This guide provides a comparative analysis of the ecotoxicology and environmental fate of **2-methylpentadecane** against other relevant alkanes, including the linear n-hexadecane and the branched-chain isoprenoids, pristane and phytane. This comparison is supported by available experimental and estimated data to facilitate informed decision-making.

## Executive Summary

Alkanes, a class of saturated hydrocarbons, exhibit a range of environmental behaviors influenced by their structure, branching, and molecular weight. Generally, their low water solubility and high octanol-water partition coefficients (log Kow) suggest a tendency to partition into soil, sediment, and biota. While readily biodegradable under optimal conditions, their persistence can increase in environments where microbial activity is limited. Toxicity to aquatic organisms is often attributed to narcosis, a non-specific disruption of cell membranes. This guide summarizes key environmental parameters for **2-methylpentadecane** and its counterparts, highlighting the impact of molecular structure on their environmental profile.

## Physico-Chemical Properties

The environmental fate of a chemical is largely dictated by its physical and chemical properties. The following table summarizes key parameters for **2-methylpentadecane** and the selected comparative alkanes.

Property	2-Methylpentadecane	n-Hexadecane	Pristane	Phytane
CAS Number	1560-93-6	544-76-3	1921-70-6	638-36-8
Molecular Formula	C <sub>16</sub> H <sub>34</sub>	C <sub>16</sub> H <sub>34</sub>	C <sub>19</sub> H <sub>40</sub>	C <sub>20</sub> H <sub>42</sub>
Molecular Weight ( g/mol )	226.44	226.44	268.52	282.55
Log K <sub>ow</sub> (Octanol-Water Partition Coefficient)	~8.6 (estimated)	8.25	~9.38 (estimated)[1]	~9.87 (estimated)[2]
Water Solubility (mg/L)	0.001062 (estimated)	0.0007	Insoluble	Insoluble

Note: Data for **2-Methylpentadecane** is primarily based on estimations due to a lack of extensive experimental studies.

## Environmental Fate

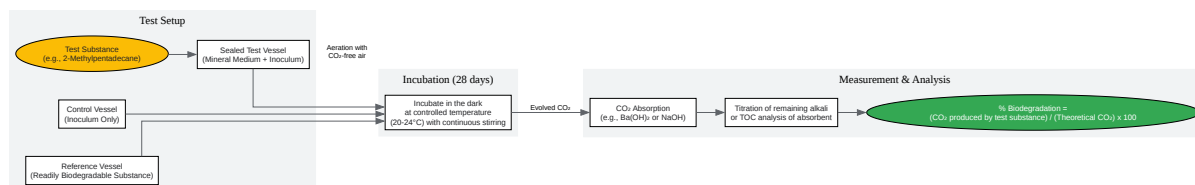
The environmental fate of alkanes is governed by processes such as biodegradation, bioaccumulation, and mobility in various environmental compartments.

## Biodegradation

The structure of alkanes significantly influences their susceptibility to microbial degradation. Linear alkanes are generally more readily biodegradable than their branched counterparts.

Alkane	Biodegradation Potential	Key Degradation Pathways
2-Methylpentadecane	Expected to be biodegradable, but potentially at a slower rate than linear alkanes.	The primary degradation pathway is thought to involve biterminal oxidation, where both ends of the molecule are oxidized to form a dicarboxylic acid, which then enters a modified beta-oxidation pathway. Specialized cytochrome P450 enzymes are involved in metabolizing branched alkanes.
n-Hexadecane	Readily biodegradable under aerobic conditions.[3][4]	Terminal oxidation to a primary alcohol, followed by oxidation to an aldehyde and a fatty acid, which is then degraded via $\beta$ -oxidation.
Pristane	Biodegradable, but more resistant than linear alkanes. [5]	Primarily undergoes terminal oxidation at one or both ends ( $\omega$ -oxidation) to form pristanic acid, followed by $\beta$ -oxidation. Subterminal oxidation can also occur.
Phytane	Biodegradable, but more resistant than linear alkanes. [5][6]	Similar to pristane, it undergoes terminal oxidation to form phytanic acid, followed by $\alpha$ - and $\beta$ -oxidation.

The "Ready Biodegradability" of a substance is assessed using standardized OECD test guidelines. A common method is the CO<sub>2</sub> Evolution Test (OECD 301B).



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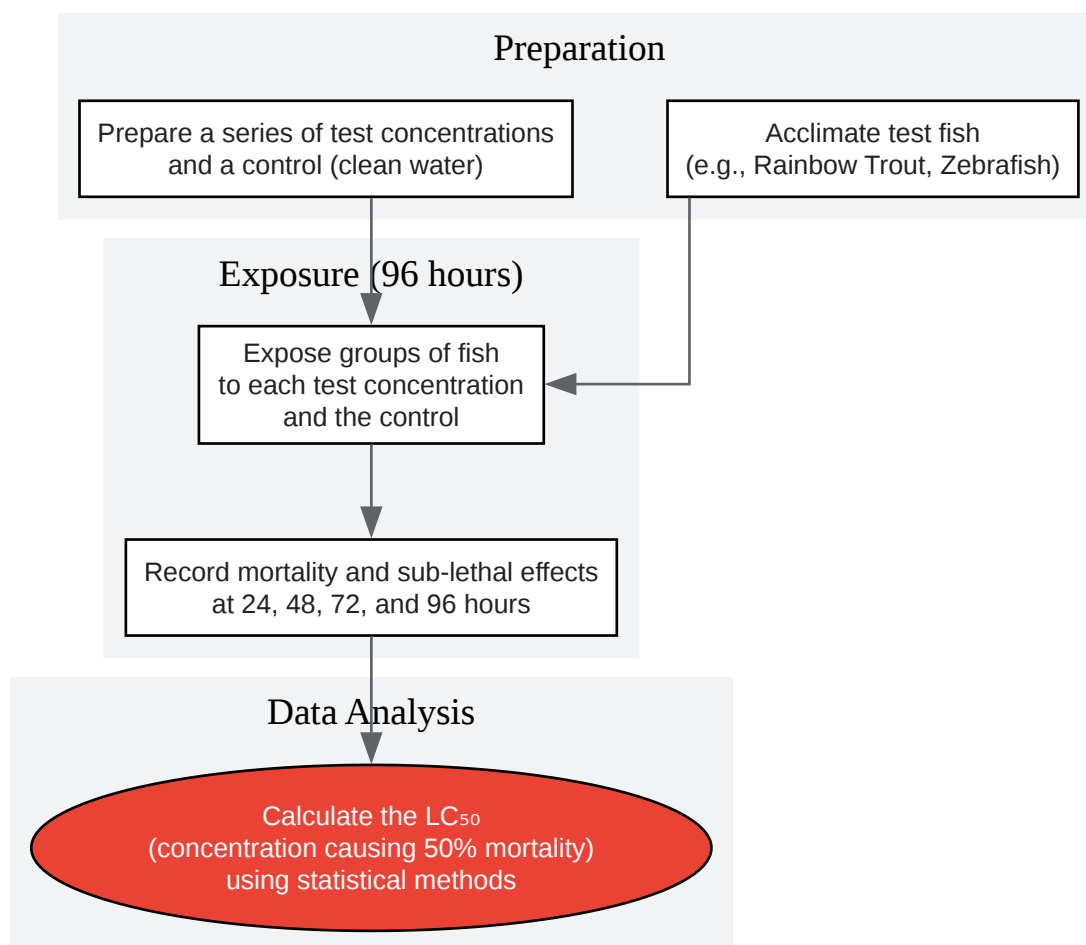
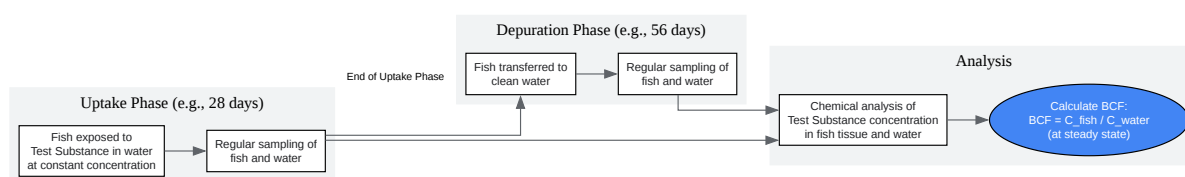
**Figure 1:** Workflow for OECD 301B Ready Biodegradability Test.

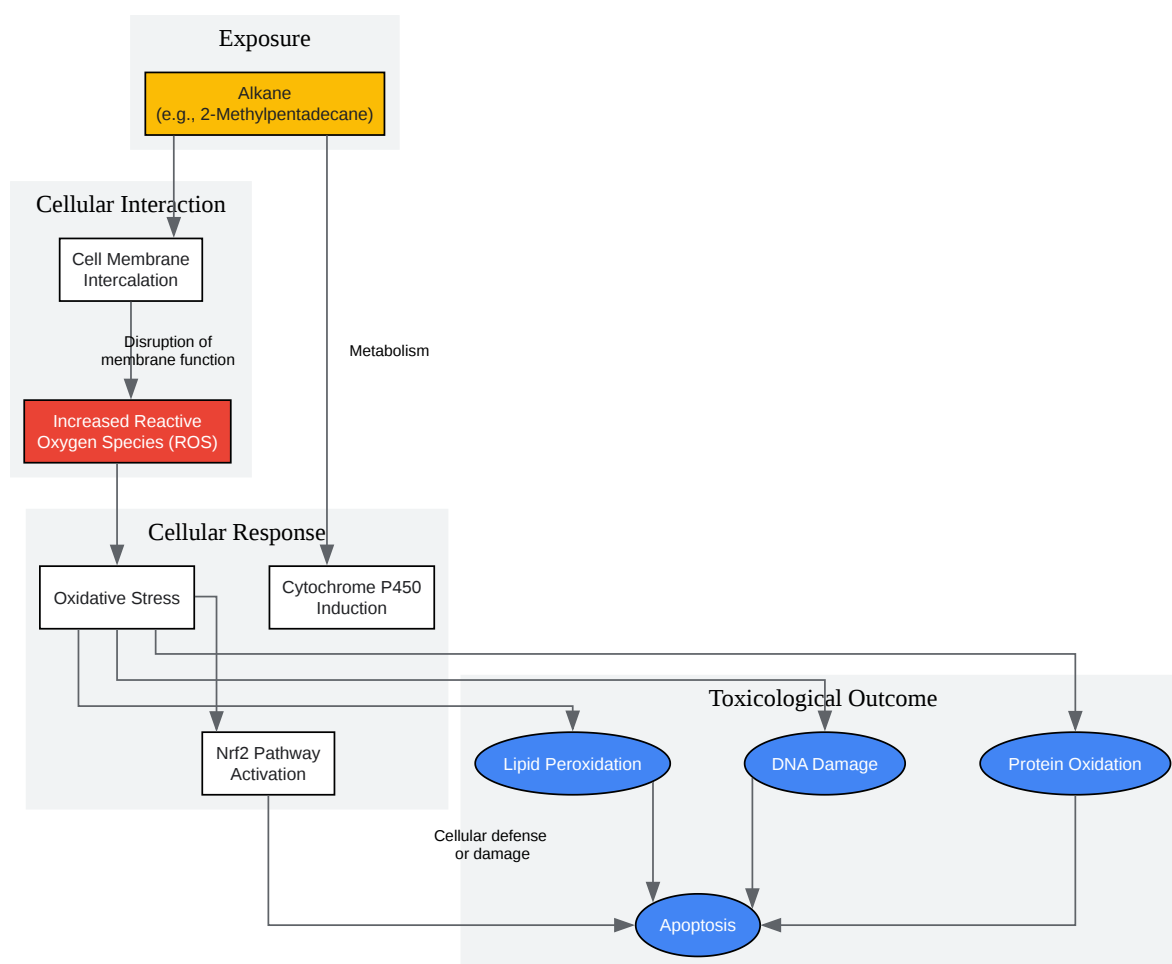
## Bioaccumulation

The high log K<sub>ow</sub> values of these alkanes indicate a potential for bioaccumulation in aquatic organisms. The Bioconcentration Factor (BCF) is a key metric for assessing this potential.

Alkane	Bioconcentration Factor (BCF)	Potential for Bioaccumulation
2-Methylpentadecane	No experimental data available. Estimated to be high based on its high log K <sub>ow</sub> .	High
n-Hexadecane	No definitive experimental BCF value found. Expected to be high based on its log K <sub>ow</sub> .	High
Pristane	230 (estimated for fish)[1]	High[1]
Phytane	130 (estimated for fish)[2]	High[2]

The bioaccumulation potential is experimentally determined using OECD Guideline 305, which involves an uptake and a depuration phase.





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## References

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- 6. Biodegradation of phytane (2,6,10,14-tetramethylhexadecane) and accumulation of related isoprenoid wax esters by Mycobacterium ratisbonense strain SD4 under nitrogen-starved conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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